3-(3,4-Difluorophenoxy)azetidine hydrochloride solubility data

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Compound of Interest	
Compound Name:	*3-(3,4-Difluorophenoxy)azetidine hydrochloride*
CAS No.:	*1236862-32-0*
Cat. No.:	*B1428247*

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An In-Depth Technical Guide to the Solubility Profile of **3-(3,4-Difluorophenoxy)azetidine hydrochloride**

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **3-(3,4-Difluorophenoxy)azetidine hydrochloride** (CAS 954220-76-9), a compound of interest in contemporary drug discovery. The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its bioavailability and ultimate therapeutic efficacy. This document is intended for researchers, scientists, and drug development professionals, offering both theoretical insights and practical methodologies for the robust characterization of this molecule's solubility. We will explore the key physicochemical principles governing solubility, detail validated experimental protocols for its determination, and discuss the interpretation of solubility data in the context of preclinical and formulation development. The guide emphasizes the causality behind experimental choices, ensuring a self-validating approach to solubility assessment.

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Introduction: The Critical Role of Solubility in Drug Development

3-(3,4-Difluorophenoxy)azetidine hydrochloride is a substituted azetidine derivative. The azetidine ring is a four-membered nitrogen-containing heterocycle that has garnered significant attention in medicinal chemistry.[1][2] The hydrochloride salt form of this compound suggests an effort to enhance its aqueous solubility, a common strategy for weakly basic drug candidates.[1][3] Poor aqueous solubility is a major hurdle in drug development, often leading to low and variable oral bioavailability, which can compromise clinical efficacy and even lead to the termination of promising drug candidates. Therefore, a thorough understanding and characterization of the solubility of **3-(3,4-Difluorophenoxy)azetidine hydrochloride** are paramount for its successful development.

This guide will provide a framework for a comprehensive solubility assessment, from fundamental principles to detailed experimental workflows.

Physicochemical Properties of 3-(3,4-Difluorophenoxy)azetidine hydrochloride

A foundational understanding of the physicochemical properties of **3-(3,4-Difluorophenoxy)azetidine hydrochloride** is essential for predicting and interpreting its solubility behavior.

Property	Value	Source
CAS Number	954220-76-9	[4][5]
Molecular Formula	$C_9H_{10}ClF_2NO$	[4]
Molecular Weight	221.64 g/mol	[4]
Appearance	White to off-white solid (typical for hydrochloride salts)	General Knowledge
pKa (predicted)	~8.5 - 9.5 (for the azetidine nitrogen)	Estimated based on azetidine's pKa of 11.3[6] and electronic effects of the phenoxy substituent.

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The presence of the basic azetidine nitrogen is the key to its ability to form a hydrochloride salt. The pKa of this nitrogen is a critical parameter that dictates the pH-dependent solubility of the compound. The difluorophenoxy group, while contributing to the molecule's overall lipophilicity, also introduces polar C-F bonds that can influence solvation.

Key Factors Influencing the Solubility of 3-(3,4-Difluorophenoxy)azetidine hydrochloride

The solubility of an API is not an intrinsic constant but is highly dependent on the surrounding environment. For an ionizable compound like **3-(3,4-Difluorophenoxy)azetidine hydrochloride**, several factors must be considered.

The Henderson-Hasselbalch Relationship and pH-Dependent Solubility

As a salt of a weak base, the aqueous solubility of **3-(3,4-Difluorophenoxy)azetidine hydrochloride** is highly dependent on the pH of the medium. The relationship between pH, pKa, and the ratio of the ionized (protonated) and non-ionized (free base) forms of the molecule is described by the Henderson-Hasselbalch equation.

The protonated, ionized form of the azetidine moiety will be significantly more water-soluble than the neutral free base. Consequently, the solubility of **3-(3,4-Difluorophenoxy)azetidine hydrochloride** is expected to be highest at acidic pH values (well below the pKa) and decrease as the pH increases.[7][8][9][10] Above a certain pH, known as the pH of maximum solubility (pHmax), the hydrochloride salt may convert to its less soluble free base form, leading to precipitation.[11]

Impact of Temperature

The dissolution of a solid in a liquid can be either an endothermic or exothermic process. For most crystalline organic compounds, dissolution is endothermic, meaning that solubility tends to increase with an increase in temperature. This relationship is described by the van't Hoff equation. Characterizing the temperature dependence of solubility is crucial for developing robust manufacturing and storage protocols.

The Role of the Solvent

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While aqueous solubility is often the primary focus for oral drug delivery, understanding the solubility in organic and mixed-solvent systems is vital for various stages of drug development, including:

- Synthesis and Purification: Selecting appropriate solvents for reaction and crystallization.
- Analytical Method Development: Finding suitable diluents for chromatography and other analytical techniques.
- Formulation of Liquid Dosage Forms: Utilizing co-solvents to enhance solubility for oral solutions or intravenous formulations.

The Influence of the Solid State: Polymorphism

Polymorphism refers to the ability of a compound to exist in more than one crystalline form. Different polymorphs of the same compound can exhibit different physicochemical properties, including melting point, stability, and, most importantly, solubility. A metastable polymorph will generally have a higher apparent solubility than the most stable form. It is crucial to identify and characterize the solid form of **3-(3,4-Difluorophenoxy)azetidine hydrochloride** being used in solubility studies to ensure data reproducibility and relevance.

Experimental Protocols for Solubility Determination

A multi-faceted experimental approach is necessary to fully characterize the solubility of **3-(3,4-Difluorophenoxy)azetidine hydrochloride**. The following protocols are based on industry-standard practices.

Thermodynamic (Equilibrium) Solubility Determination

This method measures the true equilibrium solubility of the compound, where the solution is saturated and in equilibrium with the solid material. The shake-flask method is the gold standard for this determination.

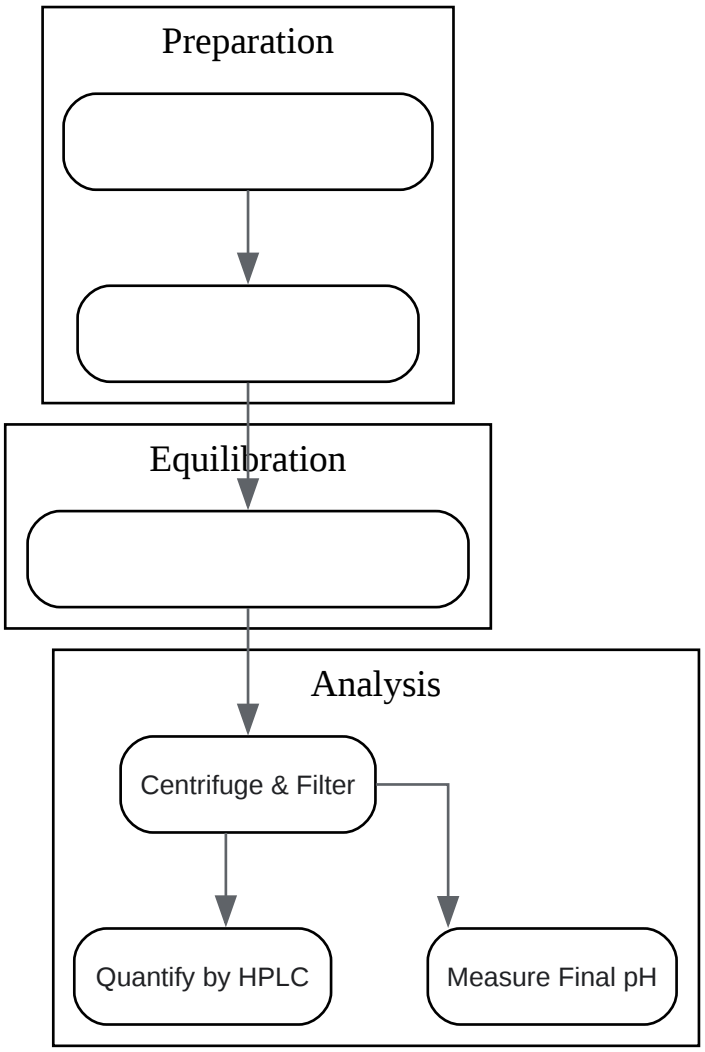
Protocol: Shake-Flask Method for pH-Dependent Solubility

- Preparation of Buffers: Prepare a series of buffers covering a physiologically relevant pH range (e.g., pH 1.2, 2.0, 4.5, 6.8, and 7.4).

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- Sample Preparation: Add an excess of **3-(3,4-Difluorophenoxy)azetidine hydrochloride** to vials containing each buffer. The excess solid is crucial to ensure that equilibrium is reached at saturation.
- Equilibration: Agitate the vials at a constant, controlled temperature (e.g., 25°C or 37°C) for a predetermined period (typically 24-72 hours) to allow the system to reach equilibrium.
- Sample Separation: Separate the undissolved solid from the solution. This is a critical step and is typically achieved by centrifugation followed by filtration through a low-binding filter (e.g., 0.22 µm PVDF).
- Quantification: Accurately dilute the clear filtrate with a suitable solvent and quantify the concentration of the dissolved compound using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- pH Measurement: Measure the pH of the final saturated solution to confirm the equilibrium pH.

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Caption: Workflow for Thermodynamic Solubility Determination.

Kinetic Solubility Determination

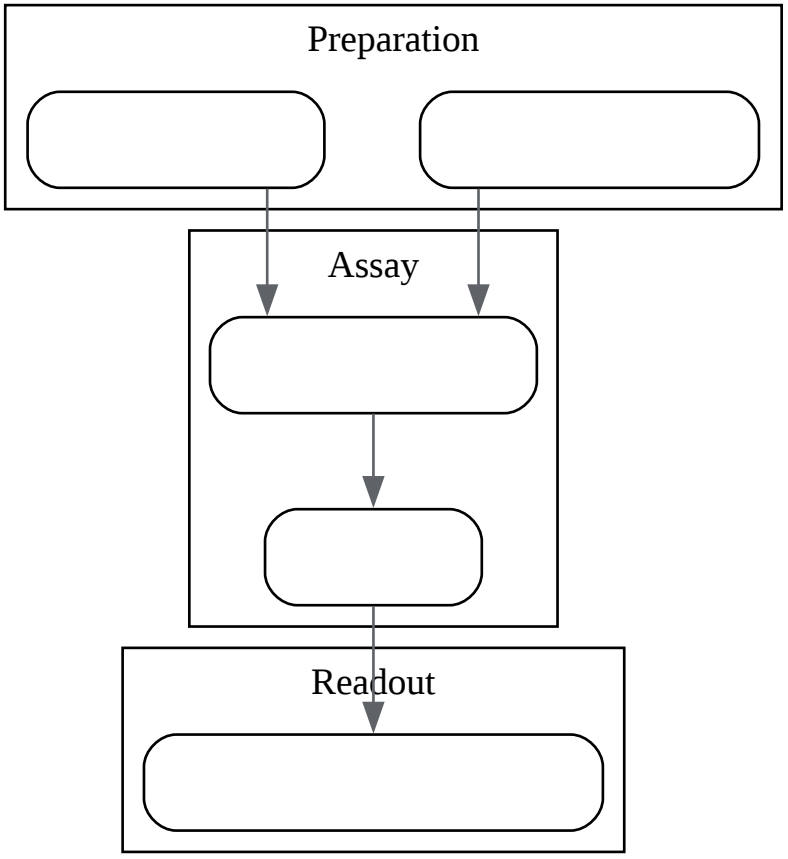
Kinetic solubility measures the concentration of a compound at the point of precipitation from a stock solution (typically in DMSO) upon dilution into an aqueous buffer. This is a high-throughput method often used in early drug discovery to quickly assess solubility.

Protocol: High-Throughput Kinetic Solubility Assay

- Stock Solution Preparation: Prepare a high-concentration stock solution of **3-(3,4-Difluorophenoxy)azetidine hydrochloride** in dimethyl sulfoxide (DMSO).

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- Assay Plate Preparation: Dispense the desired aqueous buffers into the wells of a microtiter plate.
- Serial Dilution: Add the DMSO stock solution to the buffers to create a range of concentrations.
- Incubation: Incubate the plate for a short period (e.g., 1-2 hours) at room temperature.
- Precipitation Detection: Measure the turbidity of each well using a nephelometer or a plate reader capable of detecting light scattering. The concentration at which a significant increase in turbidity is observed is the kinetic solubility.



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Caption: Workflow for Kinetic Solubility Determination.

Data Presentation and Interpretation

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Clear and concise presentation of solubility data is crucial for its effective use. The following tables present illustrative data for **3-(3,4-Difluorophenoxy)azetidine hydrochloride**.

Disclaimer: The following data is hypothetical and for illustrative purposes only.

Table 1: Illustrative pH-Dependent Thermodynamic Solubility at 25°C

Buffer pH (Initial)	Final pH of Saturated Solution	Solubility (µg/mL)	Solubility (mM)
1.2	1.2	>2000	>9.02
2.0	2.0	>2000	>9.02
4.5	4.5	1500	6.77
6.8	6.8	250	1.13
7.4	7.4	80	0.36

Interpretation: The illustrative data in Table 1 shows high solubility in acidic conditions, which is expected for a hydrochloride salt. The significant drop in solubility as the pH increases above 4.5 highlights the importance of the compound's ionization state. This profile suggests that the compound would be well-dissolved in the acidic environment of the stomach but may be prone to precipitation upon entering the more neutral pH of the small intestine.

Table 2: Illustrative Solubility in Various Solvents at 25°C

Solvent	Dielectric Constant	Solubility (mg/mL)
Water (pH 7.0)	80.1	0.08
Methanol	32.7	>50
Ethanol	24.5	>50
Acetonitrile	37.5	15
Dichloromethane	9.1	<1
Acetone	20.7	5

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Interpretation: The illustrative data in Table 2 indicates good solubility in polar protic solvents like methanol and ethanol, and moderate solubility in polar aprotic solvents. The poor solubility in a non-polar solvent like dichloromethane is also expected. This information is valuable for selecting solvents for synthesis, purification, and analytical method development.

Conclusion and Future Directions

This technical guide has outlined the theoretical basis and practical approaches for characterizing the solubility of **3-(3,4-Difluorophenoxy)azetidine hydrochloride**. A thorough understanding of its pH-dependent solubility, behavior in different solvent systems, and potential for polymorphism is essential for mitigating risks in drug development.

Based on the principles discussed, it is recommended that a full experimental solubility profile be generated. This should include:

- Complete pH-Solubility Profile: To determine the pKa and pHmax experimentally.
- Solid-State Characterization: To identify the crystalline form and assess for polymorphism using techniques like Powder X-Ray Diffraction (PXRD) and Differential Scanning Calorimetry (DSC).
- Biorelevant Media Solubility: To assess solubility in simulated gastric and intestinal fluids (SGF and SIF) for a more accurate prediction of in vivo behavior.

By undertaking a comprehensive solubility characterization as outlined in this guide, researchers can make informed decisions to advance the development of **3-(3,4-Difluorophenoxy)azetidine hydrochloride** and maximize its potential as a therapeutic agent.

References

- CORE. (n.d.). Influence of pH, Temperature and Impurities on the Solubility of an Active Pharmaceutical Ingredient (API). Retrieved from [Link]
- Asian Journal of Dental and Health Sciences. (2022, September 15). Effect of pH on Pharmaceutical Ingredients / Drugs / Chemicals. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- National Center for Biotechnology Information. (n.d.). Azetidine hydrochloride. PubChem Compound Database. Retrieved from [Link]
- Alchem.Pharmtech. (n.d.). CAS 954220-76-9 | 3-(3,4-Difluorophenoxy)azetidine. Retrieved from [Link]
- ResearchGate. (n.d.). Azetidine-Containing Heterospirocycles Enhance the Performance of Fluorophores. Retrieved from [Link]
- Journal of Applied Pharmaceutical Science. (2025, August 7). Hydrochloride salt co-crystals: Preparation, characterization and physicochemical studies. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). 3,3-Difluoroazetidine hydrochloride. PubChem Compound Database. Retrieved from [Link]
- MDPI. (n.d.). Salts of Therapeutic Agents: Chemical, Physicochemical, and Biological Considerations. Retrieved from [Link]
- Chemistry LibreTexts. (2019, January 3). 16.4: The Effects of pH on Solubility. Retrieved from [Link]
- European Pharmaceutical Review. (2014, October 28). Pharmaceutical salts of small molecule drugs: opportunities and challenges. Retrieved from [Link]
- Pharmaceutical Technology. (n.d.). Salt Selection in Drug Development. Retrieved from [Link]
- ACS Publications. (2018, July 27). Selection of a Water-Soluble Salt Form of a Preclinical Candidate, IIIM-290: Multiwell-Plate Salt Screening and Characterization. ACS Omega. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). Azetidine. PubChem Compound Database. Retrieved from [Link]

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. researchgate.net [researchgate.net]
- 3. Salts of Therapeutic Agents: Chemical, Physicochemical, and Biological Considerations - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 954220-76-9 Cas No. | 3-(3,4-Difluorophenoxy)azetidine hydrochloride | Matrix Scientific [matrixscientific.com]
- 5. alchempharmtech.com [alchempharmtech.com]
- 6. Azetidine | C3H7N | CID 10422 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. The Impact of Gastrointestinal pH on Oral Drug Absorption - WuXi AppTec DMPK [dmpkservice.wuxiapptec.com]
- 8. files01.core.ac.uk [files01.core.ac.uk]
- 9. ajdhs.com [ajdhs.com]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. pubs.acs.org [pubs.acs.org]

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